

Technical Support Center: HJC0350 Stock Solution Preparation

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Compound of Interest

Compound Name: HJC0350

Cat. No.: B15612196

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This guide provides researchers, scientists, and drug development professionals with comprehensive information and troubleshooting advice for the preparation and handling of **HJC0350** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing an **HJC0350** stock solution?

A1: The most highly recommended solvent for dissolving **HJC0350** is dimethyl sulfoxide (DMSO).[1][2][3] Ethanol can also be used, but DMSO achieves a higher maximum concentration.[1]

Q2: What is the maximum achievable concentration for an **HJC0350** stock solution?

A2: The maximum solubility of **HJC0350** can vary slightly between batches and suppliers. It is soluble in DMSO up to at least 50 mM.[1] Some suppliers report solubility as high as 120.16 mM or 187.46 mM.[2][3] In ethanol, a concentration of up to 20 mM can be achieved.[1]

Q3: How should I store the solid **HJC0350** compound?

A3: Solid **HJC0350** powder should be stored at +4°C for short-term storage (up to 2 years) or -20°C for long-term storage (up to 3 years).[1][2]

Q4: How should I store the **HJC0350** stock solution?

A4: **HJC0350** stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C for up to 1 year or -80°C for up to 2 years.^[2] Some suppliers do not recommend long-term storage of the solution and advise using it soon after preparation.

Q5: Do I need to use the batch-specific molecular weight for my calculations?

A5: Yes, it is crucial to use the batch-specific molecular weight found on the product's vial label or Certificate of Analysis (CoA).^[1] The degree of hydration can vary between batches, which will affect the molecular weight and subsequent calculations for molarity.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
HJC0350 powder will not fully dissolve.	1. The concentration is too high for the chosen solvent. 2. The solvent quality is poor. 3. Insufficient mixing.	1. Ensure you are not exceeding the maximum recommended concentration (see solubility data below). 2. Use fresh, high-quality, anhydrous DMSO. Hygroscopic DMSO (which has absorbed moisture) can significantly reduce solubility. [2][3] 3. Gentle warming and vortexing or sonication can aid dissolution.[2]
Precipitate forms in the stock solution after freezing and thawing.	1. The stock solution was not fully dissolved initially. 2. Repeated freeze-thaw cycles.	1. Before the initial freezing, ensure the compound is completely dissolved. If necessary, gently warm the solution. 2. Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.[2]
Inconsistent experimental results using the stock solution.	1. Inaccurate initial concentration due to calculation error. 2. Degradation of the compound.	1. Double-check all calculations and ensure you have used the batch-specific molecular weight.[1] 2. Ensure the stock solution has been stored correctly and is within the recommended stability period. Avoid prolonged exposure to light.

Quantitative Data Summary

The following table summarizes the key quantitative information for **HJC0350**.

Parameter	Value	Source(s)
Molecular Weight	~277.38 g/mol (use batch-specific value)	[1] [2] [4]
Formula	C ₁₅ H ₁₉ NO ₂ S	[1] [2] [4]
Purity	≥98%	[1]
Max Solubility in DMSO	50 mM - 187.46 mM	[1] [2] [3]
Max Solubility in Ethanol	20 mM	[1]
Storage (Solid)	+4°C (2 years) or -20°C (3 years)	[2]
Storage (Solution)	-20°C (1 year) or -80°C (2 years) in DMSO	[2]

Experimental Protocol: Preparing a 10 mM HJC0350 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **HJC0350** stock solution in DMSO.

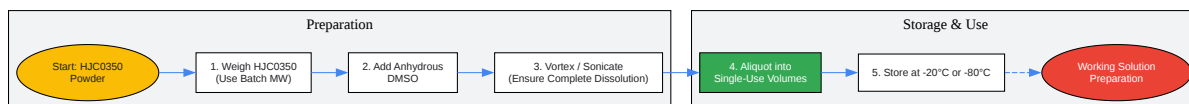
Materials:

- **HJC0350** powder (CAS No: 885434-70-8)
- Anhydrous, high-quality Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

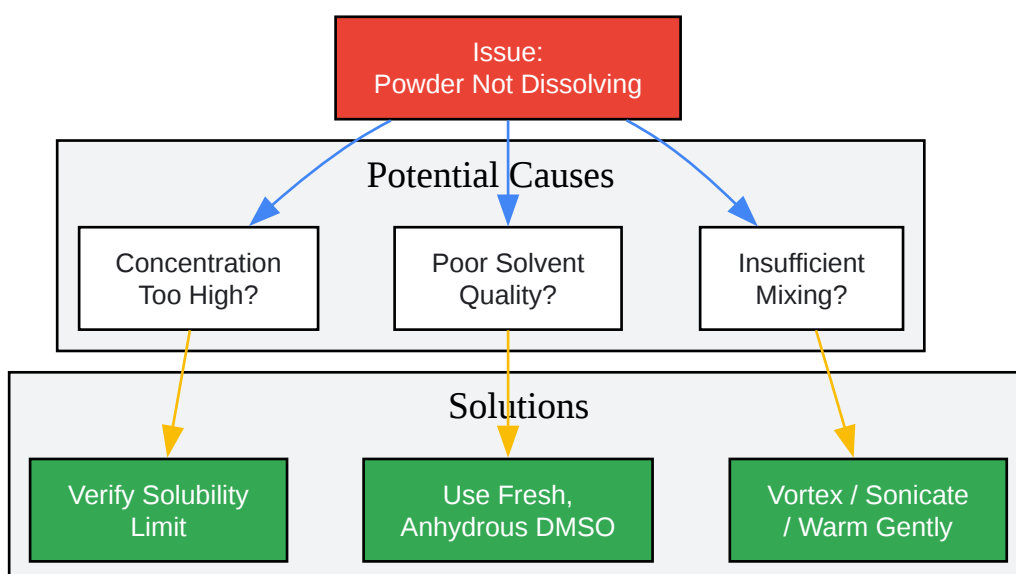
- Determine the Mass:
 - Retrieve the batch-specific molecular weight (MW) from the vial or Certificate of Analysis. For this example, we will use the theoretical MW of 277.38 g/mol .
 - Use the following formula to calculate the mass of **HJC0350** required: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{MW (g/mol)} / 1000$
 $10 \text{ mM} \times 1 \text{ mL} \times 277.38 \text{ g/mol} / 1000 = 2.77 \text{ mg}$
- Weighing:
 - Carefully weigh out 2.77 mg of **HJC0350** powder and place it into a sterile microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **HJC0350** powder.
 - Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. If necessary, gentle warming (e.g., in a 37°C water bath for a few minutes) or brief sonication can be used to aid dissolution. Visually inspect the solution against a light source to ensure no particulates are present.
- Storage:
 - For long-term storage, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL or 50 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C. Label the tubes clearly with the compound name, concentration, solvent, and date of preparation.

Visualizations



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Caption: Workflow for preparing and storing **HJC0350** stock solution.



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Caption: Troubleshooting logic for **HJC0350** dissolution issues.

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